

# An In-depth Technical Guide on the Applications of Triclocarban-13C6

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## Compound of Interest

Compound Name: (Triclocarban-13C6)

Cat. No.: B15295158

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This technical guide provides a comprehensive review of the scientific literature on the applications of Triclocarban-13C6. The primary application of this isotopically labeled compound is as an internal standard for the accurate quantification of Triclocarban (TCC), a widely used antimicrobial agent, in various environmental and biological matrices. This guide details the experimental protocols, presents quantitative data from multiple studies, and visualizes the analytical workflows.

Triclocarban, a chlorinated carbanilide, has been extensively used in personal care products such as antibacterial soaps and lotions.<sup>[1]</sup> Due to its widespread use and persistence, it has become a contaminant of emerging concern in the environment, detectable in wastewater, biosolids, and soil.<sup>[2][3]</sup> Consequently, robust and reliable analytical methods are crucial for monitoring its presence and understanding its environmental fate and potential for human exposure. Triclocarban-13C6, with its stable isotope label, serves as an ideal internal standard in mass spectrometry-based methods, compensating for matrix effects and variations in sample preparation and instrument response.

## Data Presentation

The following tables summarize the quantitative data from various studies that have utilized Triclocarban-13C6 for the analysis of TCC.

Table 1: Method Detection and Quantification Limits for Triclocarban (TCC)

Matrix	Method	Detection Limit (MDL)	Quantitation Limit (LOQ)	Reference
Soil	PLE-LC-MS/MS	-	0.05 ng/g	[2]
Biosolids	PLE-LC-MS/MS	-	0.05 ng/g	[2]
Rat Feces	LLE-HPLC-MS/MS	69.0 ng/g	92.9 ng/g	[3]
Human Urine	Online SPE-HPLC-MS/MS	0.1 µg/L	-	[1]
Human Plasma	Online SPE-LC-MS/MS	0.15 nM (50 pg/mL)	-	[4]

Table 2: Recovery Rates for Triclocarban (TCC) Analysis

Matrix	Spiking Level	Recovery (%)	Reference
Soil	50 and 300 ng/g	>95	[2]
Biosolids	500, 5000, and 10,000 ng/g	>95	[2]
Human Urine	10, 30, and 100 nM	104 ± 8	[4]
Human Plasma	10, 30, and 100 nM	104 ± 8	[4]

## Experimental Protocols

Detailed methodologies for the analysis of TCC using Triclocarban-13C6 as an internal standard are provided below for different sample matrices.

This protocol is based on Pressurized Liquid Extraction (PLE) followed by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).[2]

- Sample Preparation (PLE):
  - Air-dry soil samples and oven-dry biosolid samples.

- Mix a known amount of the dried sample (e.g., 5 g of soil or 0.2 g of biosolids) with Ottawa sand.
- Place the mixture into a stainless steel extraction cell with a glass fiber filter at the outlet.
- Spike the sample with a known amount of Triclocarban-13C6 (e.g., 20 ng).
- Perform one cycle of extraction with acetone under the following conditions:
  - Oven Temperature: 100 °C
  - Extraction Pressure: 1500 psi
  - Static Time: 5 min
  - Flush Volume: 100%
- The resulting extract is then concentrated and reconstituted in a suitable solvent for LC-MS/MS analysis.
- LC-MS/MS Analysis:
  - Chromatography:
    - Column: Waters ACQUITY UPLC BEH C18 (1.7 µm, 2.1 x 50 mm)
    - Column Temperature: 50 °C
    - Mobile Phase A: 10 mM Ammonium Acetate
    - Mobile Phase B: Acetonitrile
    - Flow Rate: 0.40 mL/min
    - Gradient: A linear gradient is employed, starting at 50% B, holding for 0.5 min, then ramping to 70% B over 3 min, followed by re-equilibration.[2]
  - Mass Spectrometry:

- Ionization: Electrospray Ionization (ESI) in negative mode.
- Monitoring Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions:
  - Triclocarban (TCC):  $m/z$  313 > 160
  - Triclocarban-13C6:  $m/z$  319 > 160[2]

This protocol utilizes a liquid-liquid extraction (LLE) method followed by HPLC-MS/MS.[3]

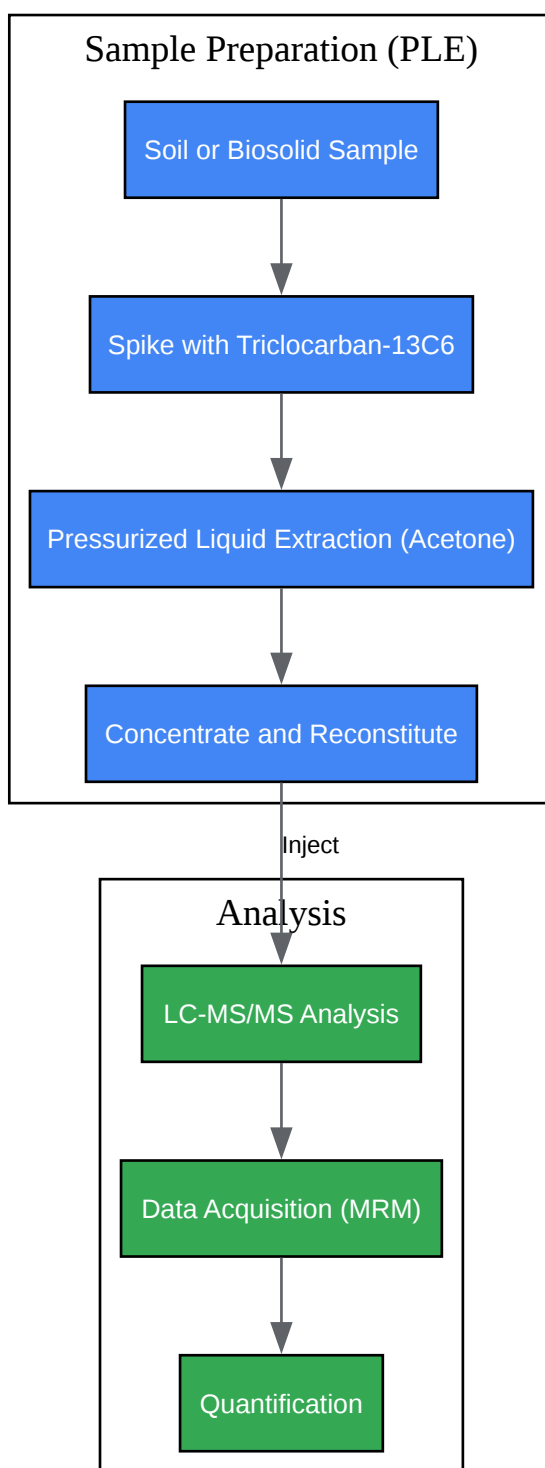
- Sample Preparation (LLE):
  - Thaw frozen fecal samples.
  - To 0.1 g of feces, add 50  $\mu$ L of 500 ng/mL Triclocarban-13C6 and vortex for 1 minute.
  - Add 5 mL of 80:20 acetonitrile/water and vortex for 30 seconds.
  - Sonicate the sample for 30 minutes.
  - Centrifuge at 1500 rpm for 8 minutes at 21 °C.
  - Filter the supernatant through a 0.45  $\mu$ m filter.
  - Evaporate the filtrate to 1 mL under a stream of nitrogen.
  - Reconstitute the sample to 2 mL with a 1:1 mixture of methanol/water.
- HPLC-MS/MS Analysis:
  - The specific chromatographic and mass spectrometric conditions can be adapted from similar analyses, such as those for soil and biosolids, with potential modifications to the gradient to ensure optimal separation from the fecal matrix components.

This protocol involves online Solid-Phase Extraction (SPE) coupled with LC-MS/MS for rapid and sensitive analysis.[4]

- Sample Preparation (Online SPE):
  - Urine or plasma samples are directly injected into the online SPE-LC-MS/MS system.
  - The online SPE cartridge traps the analytes of interest (TCC and Triclocarban-13C6) while salts and other matrix components are washed away.
  - The trapped analytes are then eluted from the SPE cartridge and transferred to the analytical LC column.
- LC-MS/MS Analysis:
  - Chromatography: A rapid separation is achieved on a suitable C18 column.
  - Mass Spectrometry: ESI in negative mode with MRM is used for detection and quantification.
  - The method is capable of baseline separation and quantification of TCC and its metabolites in under 7 minutes, including the online SPE step.[\[4\]](#)

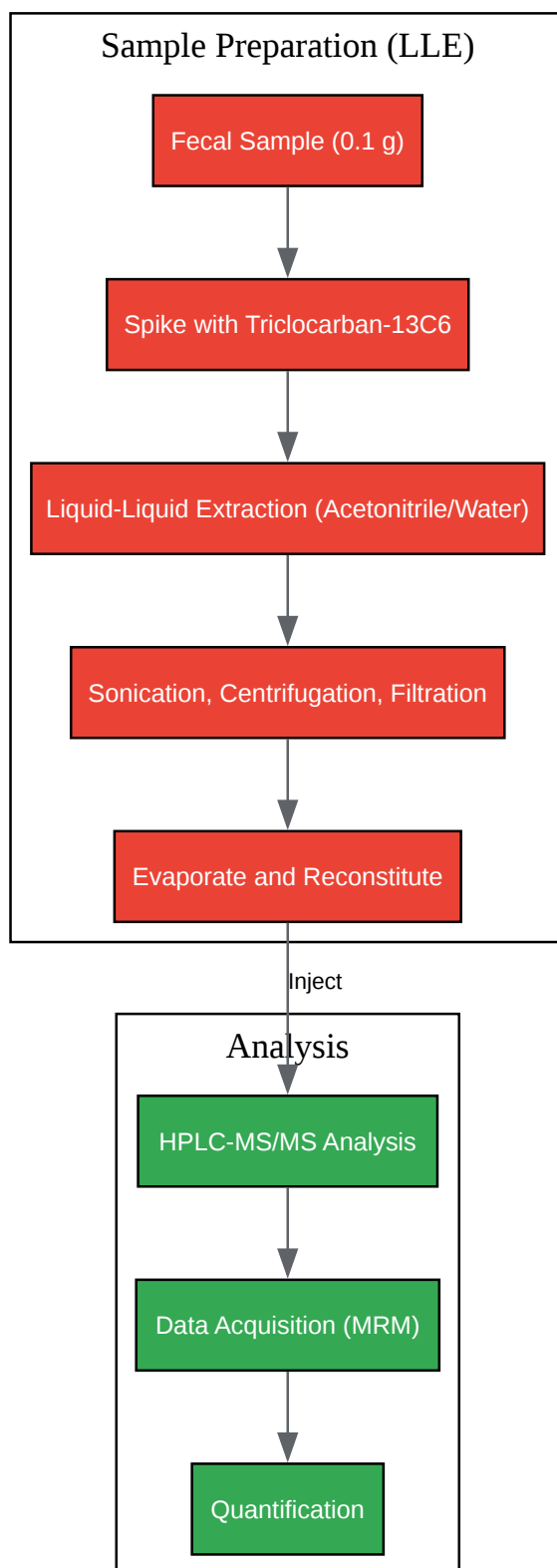
## Mandatory Visualization

The following diagrams illustrate the experimental workflows for the analysis of Triclocarban in different matrices.



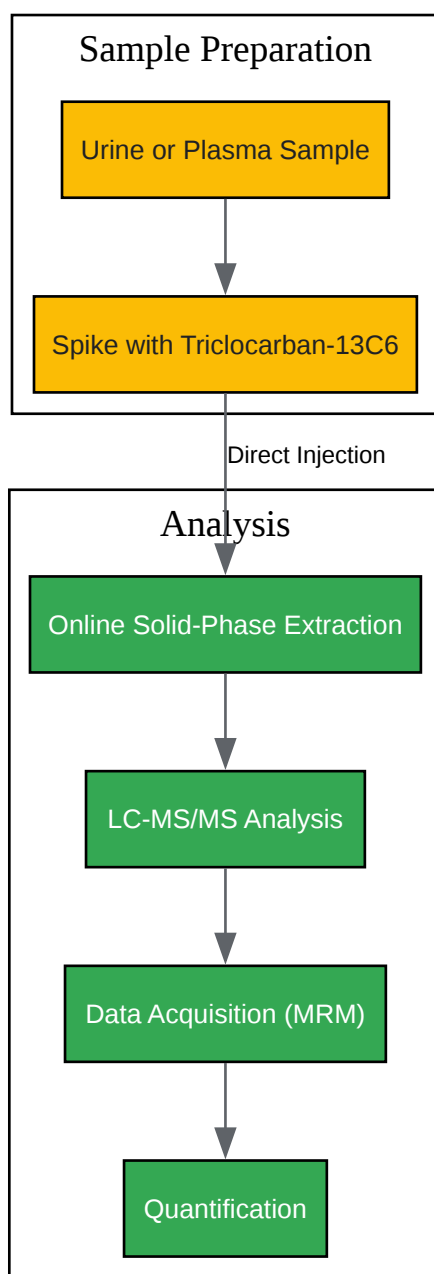
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Caption: Workflow for TCC analysis in environmental samples.



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Caption: Workflow for TCC analysis in fecal samples.



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Caption: Workflow for TCC analysis in biological fluids.

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